

Essential Safety and Logistics for Handling AMG 925 (HCl)

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Compound of Interest

Compound Name: AMG 925 (HCl)

Cat. No.: B2464784

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This document provides crucial safety and logistical information for the handling and disposal of **AMG 925 (HCl)**, a potent dual inhibitor of FMS-related tyrosine kinase 3 (FLT3) and cyclin-dependent kinase 4 (CDK4).^{[1][2][3][4]} Adherence to these guidelines is essential to ensure the safety of laboratory personnel and to maintain a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

AMG 925 (HCl) is a potent research compound, and its hydrochloride salt form presents hazards associated with corrosive acids.^{[5][6]} The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Face Shield	Must be worn at all times to protect against splashes.
Skin/Body Protection	Chemical-Resistant Lab Coat	Fully buttoned to protect against skin exposure.
Chemical-Resistant Suit and Boots	Recommended for large quantities or when there is a significant risk of splashing. [5]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Change gloves immediately if contaminated.
Respiratory Protection	Full-Face Respirator with Acid Gas Vapor Cartridge	Required if there is a risk of aerosol generation or if working outside of a certified chemical fume hood. [5]

Operational Plan: Step-by-Step Handling Procedures

2.1. Preparation and Weighing

- Work Area Preparation: All handling of **AMG 925 (HCl)** powder must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Decontamination: Before and after handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) followed by a neutralizing agent for acids, such as a sodium bicarbonate solution.
- Weighing: Use a dedicated, calibrated analytical balance inside the fume hood. Handle the compound with care to avoid generating dust.

2.2. Solution Preparation

AMG 925 (HCl) is soluble in DMSO.[\[8\]](#)

- Solvent Handling: Use appropriate PPE when handling DMSO, as it can facilitate the absorption of chemicals through the skin.
- Dissolving the Compound: To prepare a stock solution, slowly add the solvent to the pre-weighed **AMG 925 (HCl)** powder in a suitable container (e.g., a glass vial). Cap the container tightly and vortex or sonicate until the compound is fully dissolved.
- Dilution: When diluting concentrated solutions, always add the acid (in this case, the **AMG 925 (HCl)** solution) to the diluent to avoid splashing.^[5]

Table 2: Storage Conditions for **AMG 925 (HCl)**

Form	Short-Term Storage (days to weeks)	Long-Term Storage (months to years)
Solid Powder	0 - 4 °C, dry and dark ^[8]	-20 °C, dry and dark ^{[3][8]}
Stock Solution in DMSO	0 - 4 °C ^[8]	-20 °C ^[8]

Emergency Procedures

3.1. Spills

- Small Spills (<1 L): If trained, use a chemical spill kit to absorb the material.^[7] Neutralize the spill area with sodium bicarbonate or another suitable neutralizing agent.^[7] Collect the waste in a sealed, labeled container for hazardous waste disposal.
- Large Spills (>1 L): Evacuate the area immediately and notify the Environmental Health & Safety (EH&S) office and emergency services.^[7]

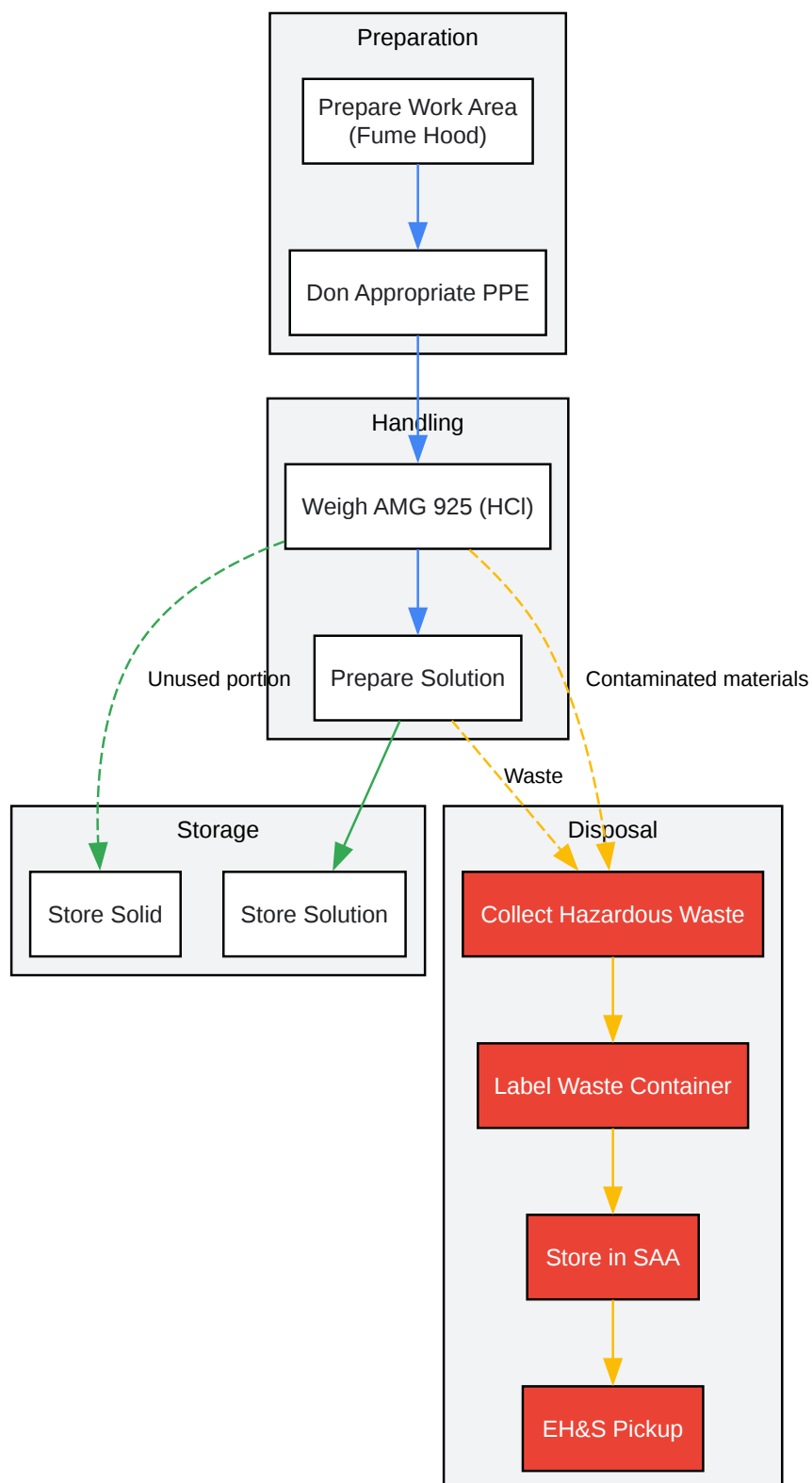
3.2. Personal Exposure

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [6] [7]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [6] [7]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [6]

Disposal Plan

All waste containing **AMG 925 (HCl)** must be treated as hazardous chemical waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a designated, clearly labeled hazardous waste container.
 - Collect all liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.[\[9\]](#)[\[10\]](#)
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**AMG 925 (HCl)**".[\[9\]](#)
- Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.[\[11\]](#)[\[12\]](#) Containers must be kept closed except when adding waste.[\[9\]](#)
- Disposal: Contact your institution's EH&S office to arrange for the pickup and disposal of the hazardous waste.[\[9\]](#) Do not pour any waste containing **AMG 925 (HCl)** down the drain.[\[7\]](#)

Workflow for Safe Handling of **AMG 925 (HCl)**[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **AMG 925 (HCl)**.

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